

Application Notes and Protocols: Preparing Jak3-IN-6 Stock Solutions

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Compound of Interest

Compound Name: *Jak3-IN-6*

Cat. No.: *B608167*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Jak3-IN-6 is a potent and selective irreversible inhibitor of Janus Associated Kinase 3 (JAK3), a critical enzyme in the signaling pathways of several cytokines.[1][2][3] Its high selectivity makes it a valuable tool for studying the specific roles of JAK3 in various biological processes, including immune responses, and for the development of targeted therapies for autoimmune diseases and cancer. Accurate and consistent preparation of **Jak3-IN-6** stock solutions is paramount for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **Jak3-IN-6** stock solutions.

Jak3-IN-6: Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Jak3-IN-6** is essential for its proper handling and use in experimental settings.

Property	Value	Reference
CAS Number	1443235-95-7	[1][3]
Molecular Formula	C ₁₉ H ₁₈ N ₄ O ₃	[1][3]
Molecular Weight	350.37 g/mol	[1][3]
Appearance	Solid	[4]
Solubility	DMSO: up to 260 mg/mL (742.07 mM)	[1][3]
Water: Insoluble	[5]	
Ethanol: 9 mg/mL	[5]	

Experimental Protocols

Safety Precautions

Before handling **Jak3-IN-6**, it is crucial to review the Safety Data Sheet (SDS). Personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times.[6][7] Handle the compound in a well-ventilated area or a chemical fume hood.

Preparation of a 10 mM Jak3-IN-6 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Jak3-IN-6** in dimethyl sulfoxide (DMSO).

Materials:

- **Jak3-IN-6** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Calibrated pipettes

- Vortex mixer
- Analytical balance

Procedure:

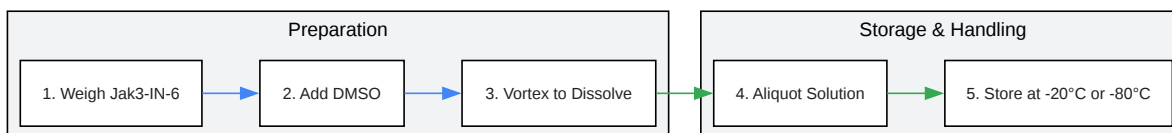
- Equilibrate Reagents: Allow the **Jak3-IN-6** powder and DMSO to come to room temperature before use.
- Weighing **Jak3-IN-6**:
 - Tare a clean, dry microcentrifuge tube on an analytical balance.
 - Carefully weigh the desired amount of **Jak3-IN-6** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.50 mg of **Jak3-IN-6** (see calculation below).
- Calculation:
 - To calculate the mass of **Jak3-IN-6** required, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 350.37 \text{ g/mol} = 3.5037 \text{ mg}$
- Dissolution:
 - Add the appropriate volume of DMSO to the tube containing the weighed **Jak3-IN-6**. For a 10 mM solution from 3.50 mg, add 1 mL of DMSO.
 - Cap the tube tightly.
 - Vortex the solution until the **Jak3-IN-6** is completely dissolved. Gentle warming to 37°C and sonication can aid in dissolution if necessary.^[1]
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped microcentrifuge tubes to protect from light.

- Store the aliquots at -20°C for up to 1 year or at -80°C for up to 2 years.[2][8] Some suppliers recommend shorter storage times of 1 month at -20°C and 6 months at -80°C.[1][9] It is advisable to follow the manufacturer's specific recommendations.
- Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound.[1][2][8]

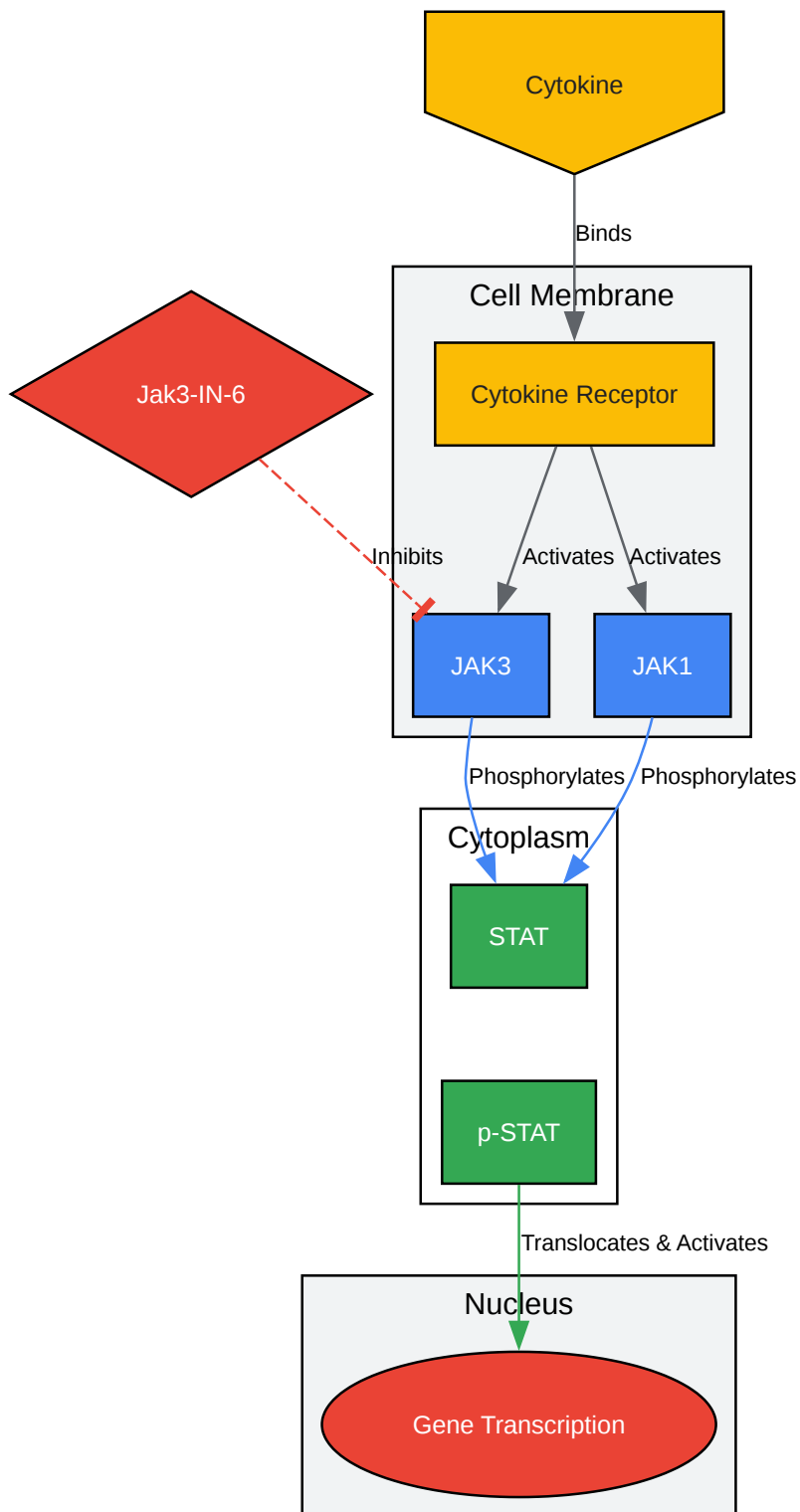
Visualizing the Workflow

The following diagrams illustrate the key processes involved in preparing and using **Jak3-IN-6** stock solutions.

Workflow for Preparing Jak3-IN-6 Stock Solution



Simplified JAK3 Signaling Pathway and Inhibition



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